

Technical Guide: Oleyl Methacrylate (CAS No. 13533-08-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oleyl methacrylate

Cat. No.: B076340

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Oleyl methacrylate (CAS No. 13533-08-9) is a specialty monomer that finds application in various fields, including polymer synthesis and drug delivery systems.^[1] Its long alkyl chain imparts unique properties to polymers, such as hydrophobicity and a lower glass transition temperature. This technical guide provides a comprehensive overview of the available safety information and general experimental protocols related to **oleyl methacrylate** and similar methacrylate esters.

Chemical Identification

Identifier	Value
Chemical Name	(9Z)-9-Octadecen-1-yl methacrylate
Synonyms	Oleyl methacrylate
CAS Number	13533-08-9
Molecular Formula	C22H40O2
Molecular Weight	336.55 g/mol

Safety Data

A comprehensive Safety Data Sheet (SDS) specifically for **oleyl methacrylate** (CAS 13533-08-9) is not readily available in the public domain. However, safety data for structurally similar methacrylate esters, such as lauryl methacrylate and other alkyl methacrylates, can provide valuable guidance on potential hazards and safe handling practices. The following tables summarize typical data found in the SDS of related methacrylate compounds.

It is crucial to handle **oleyl methacrylate** with the assumption that it shares the potential hazards of other methacrylate esters and to consult the supplier-specific SDS upon procurement.

Hazard Identification (Based on Analogous Methacrylates)

Hazard Class	Hazard Statement
Skin Corrosion/Irritation	Causes skin irritation
Serious Eye Damage/Irritation	Causes serious eye irritation
Respiratory/Skin Sensitization	May cause an allergic skin reaction
Specific Target Organ Toxicity	May cause respiratory irritation

Source: Generic data from SDS of various methacrylate esters.

First Aid Measures (General for Methacrylates)

Exposure Route	First Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If respiratory irritation persists, seek medical attention.
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water. If skin irritation or rash occurs, seek medical advice.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.

Source: Generic data from SDS of various methacrylate esters.

Personal Protective Equipment (PPE) (General for Methacrylates)

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear chemically resistant gloves (e.g., nitrile, neoprene). Wear a lab coat or chemical-resistant apron.
Respiratory Protection	Use in a well-ventilated area or under a fume hood. If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

Source: Generic data from SDS of various methacrylate esters.

Experimental Protocols

Detailed, validated experimental protocols specifically for **oleyl methacrylate** are not widely published. However, standard protocols for the handling and polymerization of other long-chain methacrylate esters can be adapted. The following are generalized procedures.

General Handling and Storage

- **Storage:** Store in a cool, dry, well-ventilated area away from direct sunlight and sources of ignition.[2] Methacrylate monomers are often stabilized with an inhibitor to prevent spontaneous polymerization; store under recommended conditions to maintain inhibitor effectiveness.
- **Handling:** Handle in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[3] Avoid contact with skin and eyes by using appropriate PPE. [3] Ground and bond containers and receiving equipment to prevent static discharge.[3] Use non-sparking tools.[4]

General Protocol for Free-Radical Polymerization

This protocol is a general guideline for the bulk polymerization of a methacrylate monomer and should be adapted and optimized for **oleyl methacrylate** based on specific research needs.

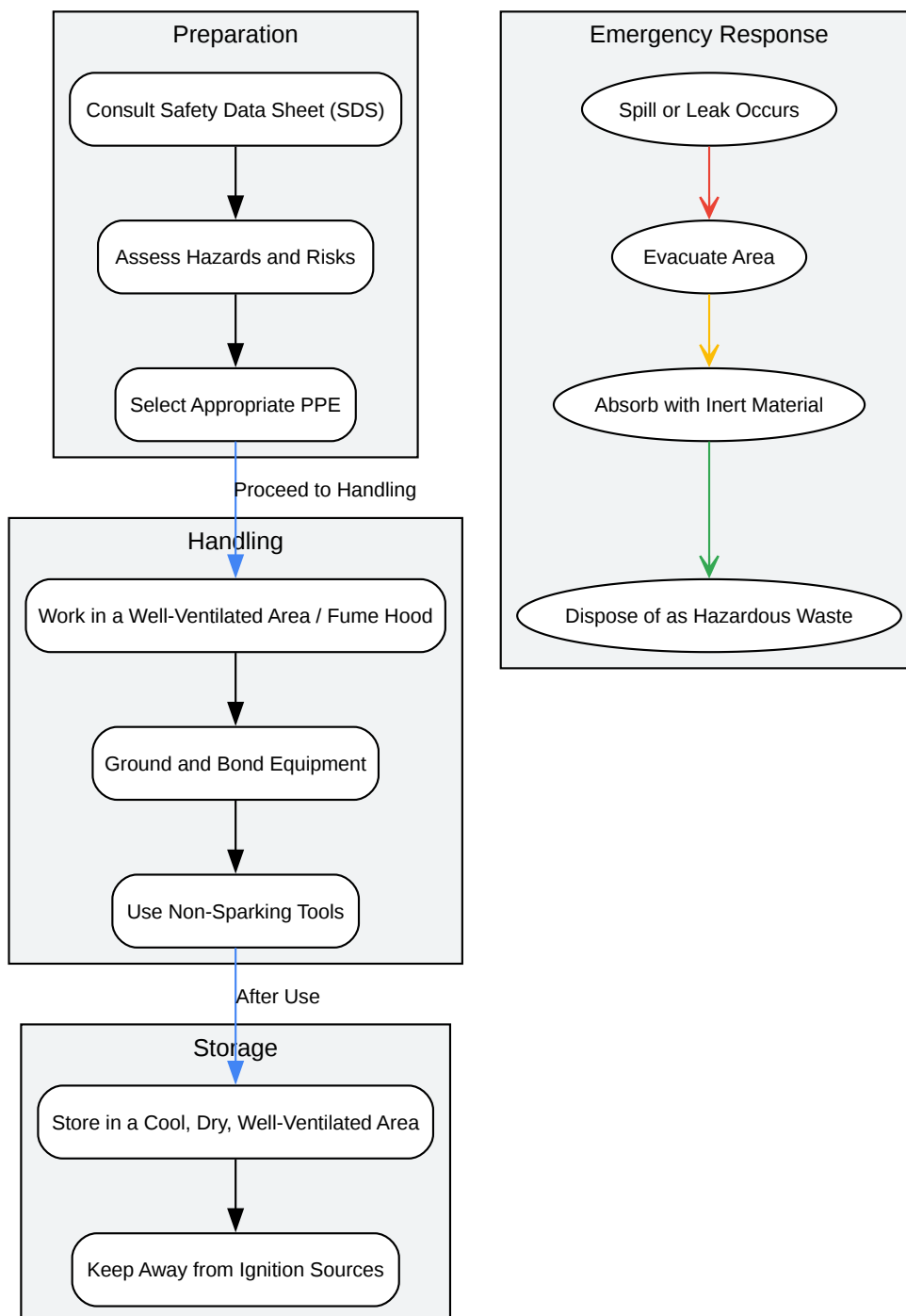
- **Monomer Preparation:** If necessary, pass the **oleyl methacrylate** monomer through a column of activated basic alumina to remove the inhibitor.
- **Initiator Addition:** In a reaction vessel equipped with a magnetic stirrer and a reflux condenser, add the purified **oleyl methacrylate**. Add a free-radical initiator (e.g., azobisisobutyronitrile (AIBN) or benzoyl peroxide) at a concentration typically ranging from 0.1 to 1 mol% relative to the monomer.
- **Polymerization:** Heat the reaction mixture to a temperature appropriate for the chosen initiator (e.g., 60-80 °C for AIBN) under an inert atmosphere (e.g., nitrogen or argon).
- **Monitoring:** Monitor the progress of the polymerization by techniques such as gravimetry, spectroscopy (e.g., monitoring the disappearance of the vinyl proton signal in ^1H NMR), or chromatography.

- Termination and Purification: Once the desired conversion is reached, cool the reaction to room temperature. The resulting polymer can be purified by precipitation in a non-solvent (e.g., methanol or ethanol), followed by filtration and drying under vacuum.

Safety and Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of methacrylate esters like **oleyl methacrylate**.

Safe Handling Workflow for Oleyl Methacrylate

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. oleyl methacrylate | 13533-08-9 [chemicalbook.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. unigel.com.br [unigel.com.br]
- 4. cdn.chemservice.com [cdn.chemservice.com]
- To cite this document: BenchChem. [Technical Guide: Oleyl Methacrylate (CAS No. 13533-08-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076340#oleyl-methacrylate-cas-number-and-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com